

2-Fluoro-4-nitrophenol: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: 2-Fluoro-4-nitrophenol

Cat. No.: B1220534

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Fluoro-4-nitrophenol** (CAS No. 403-19-0). Maintaining the chemical integrity of this compound is critical for its effective use as an intermediate in pharmaceutical and agrochemical synthesis, as well as in various research applications. This document synthesizes available data to ensure proper handling, storage, and preservation of its quality.

Core Stability Profile

2-Fluoro-4-nitrophenol is a crystalline solid, appearing as an off-white to yellow powder. It is generally considered stable when handled and stored under recommended conditions.^{[1][2]} Its stability is crucial for its role as a versatile intermediate in organic synthesis, where its reactivity is harnessed for developing complex molecules.^[2]

While specific quantitative data on its degradation kinetics under various stress conditions (e.g., thermal, photolytic, hydrolytic) is not extensively available in public literature, its stability and compatibility with various reaction conditions make it a preferred choice for chemists.^[2] To maintain its integrity and prevent degradation, adherence to proper storage and handling protocols is essential.^[3]

Recommended Storage Conditions

To ensure the long-term stability of **2-Fluoro-4-nitrophenol**, it is imperative to store it in a tightly closed container in a dry, cool, and well-ventilated area.^{[3][4]} This prevents degradation that may be caused by exposure to heat or moisture.^[3] The following table summarizes the recommended storage conditions from various chemical suppliers.

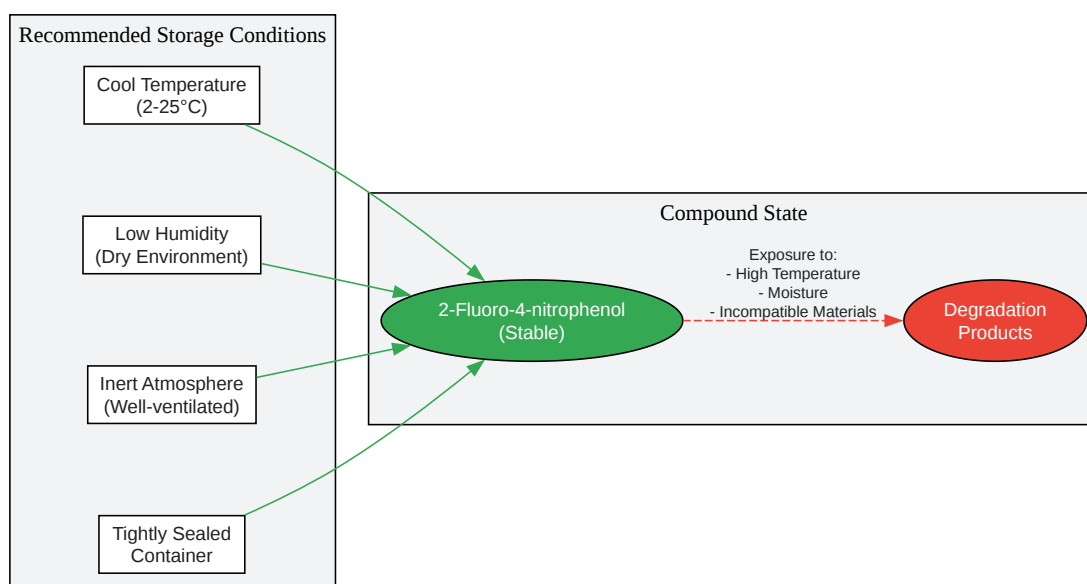
Parameter	Recommendation	Source(s)
Temperature	Store in a cool place. Specific temperature ranges provided include 2-8°C and 10-25°C.	^[2] ,
Atmosphere	Store in a dry and well-ventilated place. Some suppliers recommend storage under an inert atmosphere.	^{[4],[5]}
Container	Keep container tightly closed.	^[4]
Incompatible Materials	Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents, strong acids, and strong bases.	^[4]

Handling Precautions

Proper handling is crucial to maintain the stability and safety of **2-Fluoro-4-nitrophenol**. It is advised to handle the compound in a well-ventilated place.^[4] Personal protective equipment, including suitable protective clothing, gloves, and eye/face protection, should be worn.^[4] Avoid the formation of dust and aerosols, and prevent contact with skin and eyes.^[4]

Logical Framework for Stability

The stability of **2-Fluoro-4-nitrophenol** is directly influenced by the environmental conditions of its storage. The following diagram illustrates the relationship between proper storage conditions and the preservation of the compound's chemical integrity.

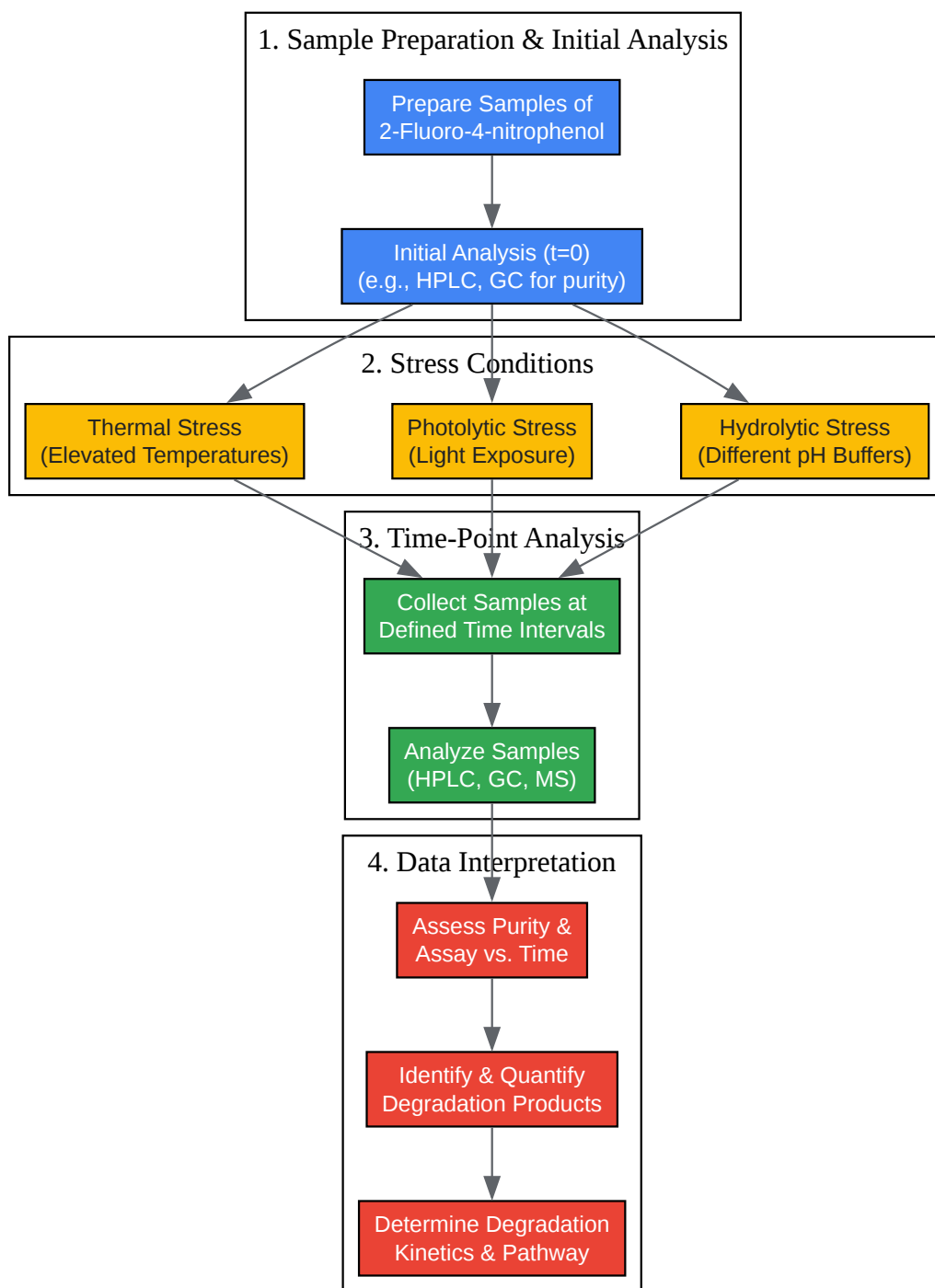


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Caption: Relationship between storage conditions and stability.

General Experimental Workflow for Stability Assessment

While a specific, detailed experimental protocol for the stability of **2-Fluoro-4-nitrophenol** is not readily available, a general workflow for assessing the stability of a chemical compound can be outlined. This typically involves subjecting the compound to various stress conditions and analyzing for degradation over time.



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Caption: General workflow for chemical stability testing.

In conclusion, while **2-Fluoro-4-nitrophenol** is a stable compound, its integrity is contingent upon strict adherence to appropriate storage and handling conditions. For researchers and professionals in drug development, maintaining these conditions is paramount to ensuring the reliability of experimental outcomes and the quality of synthesized products. Further studies to quantify degradation under specific stress conditions would be beneficial for establishing a more detailed stability profile.

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